Application Notes and Protocols: N,N-Dimethylaniline Derivatives in Cross-Coupling Reactions

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Compound of Interest

Compound Name:	*N,N-Dimethyl-4-((methylamino)methyl)aniline*
CAS No.:	*83671-43-6*
Cat. No.:	*B1218795*

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Disclaimer: Extensive literature searches for "**N,N-Dimethyl-4-((methylamino)methyl)aniline**" as a specific reagent in cross-coupling reactions did not yield detailed experimental protocols or quantitative data for its direct application as a ligand or substrate. However, the broader class of N,N-dimethylaniline derivatives are well-established as important products and building blocks in organic synthesis, often synthesized via cross-coupling reactions.

These application notes will therefore focus on the synthesis of N,N-dimethylaniline derivatives through palladium-catalyzed cross-coupling reactions, particularly the Buchwald-Hartwig amination, as this is a common and powerful method for their preparation. The protocols and data presented are based on established methodologies for the synthesis of N,N-dimethylanilines and will serve as a valuable guide for researchers in this area.

Introduction

N,N-dimethylaniline and its derivatives are crucial intermediates in the synthesis of dyes, pharmaceuticals, and agrochemicals.[1][2] The formation of the C-N bond to create these

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aromatic amines is a key transformation in organic chemistry. The Buchwald-Hartwig amination has emerged as a highly versatile and efficient method for this purpose, allowing for the coupling of aryl halides or triflates with amines.[3][4][5] This reaction is catalyzed by palladium complexes and offers a significant improvement over harsher, more traditional methods.[4]

Palladium-Catalyzed Synthesis of N,N-Dimethylanilines via Buchwald-Hartwig Amination

A common strategy for synthesizing N,N-dimethylaniline derivatives is the palladium-catalyzed cross-coupling of an aryl electrophile (such as an aryl triflate) with dimethylamine. This reaction typically employs a palladium catalyst, a phosphine ligand, and a base.

Quantitative Data Summary

The following table summarizes representative quantitative data for the Buchwald-Hartwig amination to produce N,N-dimethylaniline derivatives from aryl triflates and dimethylamine.

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Aryl Triflates	Pd Catalyst (mol%)	Ligand (mol%)	Base	Solvent	Temp (°C)	Yield (%)	Reference
4-tert-Butylphenyl triflate	$Pd_2(dba)_3$ (1)	XPhos (4)	K_3PO_4	THF	80	98	[3]
4-Methoxyphenyl triflate	$Pd_2(dba)_3$ (1)	XPhos (4)	K_3PO_4	THF	80	97	[3]
4-Nitrophenyl triflate	$Pd_2(dba)_3$ (1)	XPhos (4)	K_3PO_4	THF	80	95	[3]
3-Methoxyphenyl triflate	$Pd_2(dba)_3$ (1)	XPhos (4)	K_3PO_4	THF	80	96	[3]
2-Methylphenyl triflate	$Pd_2(dba)_3$ (1)	XPhos (4)	K_3PO_4	THF	80	75	[3]

Experimental Protocols

General Protocol for the Palladium-Catalyzed Synthesis of N,N-Dimethylanilines

This protocol is based on the Buchwald-Hartwig amination of aryl triflates with dimethylamine.

Materials and Reagents:

- Aryl triflate
- Dimethylamine solution (e.g., 2 M in THF)

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- Tris(dibenzylideneacetone)dipalladium(0) ($Pd_2(dba)_3$)
- XPhos (2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl)
- Potassium phosphate (K_3PO_4), anhydrous
- Tetrahydrofuran (THF), anhydrous

Procedure:

- Reaction Setup: To an oven-dried Schlenk tube containing a magnetic stir bar, add the aryl triflate (1.0 mmol), K_3PO_4 (1.5 mmol), and XPhos (0.04 mmol).
- Catalyst Addition: Add $Pd_2(dba)_3$ (0.01 mmol) to the Schlenk tube.
- Inert Atmosphere: Seal the tube with a septum, and evacuate and backfill with argon or nitrogen three times to ensure an inert atmosphere.
- Solvent and Amine Addition: Add anhydrous THF (5 mL) followed by the dimethylamine solution (2.0 mmol) via syringe.
- Reaction Execution: Place the Schlenk tube in a preheated oil bath at 80 °C and stir vigorously.
- Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Dilute with ethyl acetate and water.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer and extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Washing and Drying: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to afford the desired N,N-dimethylaniline derivative.

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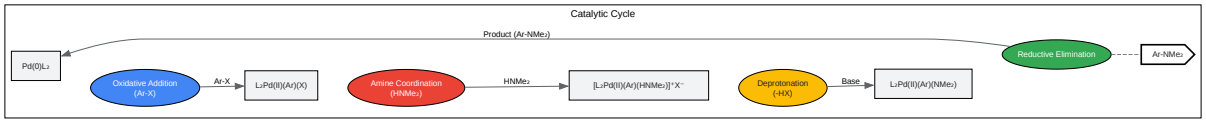
Visualizations

Catalytic Cycle of the Buchwald-Hartwig Amination



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Caption: Catalytic cycle for the Buchwald-Hartwig amination.

Experimental Workflow

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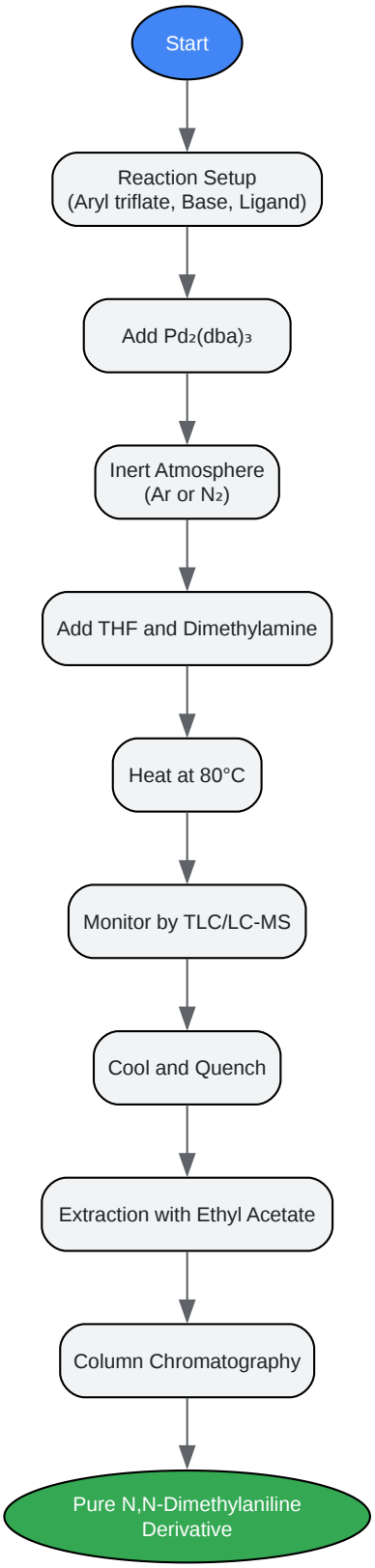

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Caption: Experimental workflow for N,N-dimethylaniline synthesis.

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